D-Azetidine-2-carboxylic Acid-d4: Technical Guide to Structure & Properties

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Compound of Interest

Compound Name:	*D-Azetidine-2-carboxylic Acid-d4*
Cat. No.:	*B1156855*

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Executive Summary

D-Azetidine-2-carboxylic Acid-d4 (D-Aze-d4) is the deuterated, unnatural enantiomer of azetidine-2-carboxylic acid, a four-membered ring homologue of proline. While the L-enantiomer is a naturally occurring plant toxin known for misincorporating into proteins, the D-enantiomer is a critical tool in medicinal chemistry and structural biology. It serves two primary functions: as a metabolically stable scaffold for peptidomimetics (inducing

-turns) and as a stable isotope internal standard for mass spectrometry quantification. The "d4" designation typically refers to full deuteration of the azetidine ring carbons (positions 3 and 4), providing a mass shift of +4 Da relative to the unlabeled compound.

Chemical Identity & Structure

Nomenclature and Identification[1]

- IUPAC Name: (2R)-Azetidine-2-carboxylic acid-3,3,4,4-d4[1]
- Common Name: D-Aze-d4
- CAS Number (Unlabeled D,L): 2517-04-6

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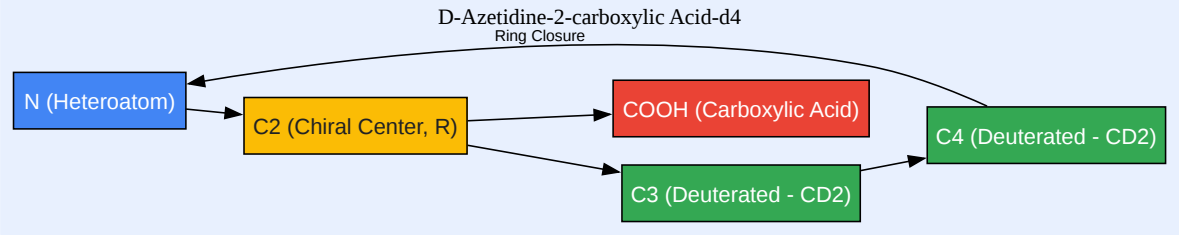
- CAS Number (Unlabeled D): 7729-30-8
- Molecular Formula:
- Molecular Weight: 105.13 g/mol (vs. 101.10 g/mol for unlabeled)
- SMILES:[2H]C1([2H])NC(C(=O)O)[C@H]1([2H])[2H] (Assuming 3,3,4,4-d4 labeling)

Structural Analysis

The compound features a strained, four-membered azetidine ring.[2] Unlike the five-membered pyrrolidine ring of proline, the azetidine ring is nearly planar, which imposes severe conformational constraints on peptide backbones.

- Ring Strain: ~26 kcal/mol (significantly higher than proline).
- Stereochemistry: The (2R) configuration (D-isomer) confers resistance to proteolytic degradation, as most endogenous proteases recognize only L-amino acids.
- Deuteration Pattern: The four deuterium atoms are located at the C3 and C4 positions. This specific labeling is chosen to avoid exchangeable protons (like those on Nitrogen or Oxygen) and the

  -proton (C2), ensuring the mass tag remains stable during metabolic processing.



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Caption: Structural connectivity of D-Aze-d4 highlighting the deuterated ring carbons (C3, C4) and the chiral center at C2.

Physicochemical Properties[3][4][5][6][7]

The physical properties of D-Aze-d4 closely mirror the unlabeled L-Aze, with subtle differences due to the kinetic isotope effect (KIE) and stereochemistry.

Property	Value / Description	Note
Physical State	White to off-white crystalline solid	Hygroscopic
Melting Point	~208–215 °C (Decomposes)	Similar to unlabeled form
Solubility	High in Water (>20 mg/mL), Methanol	Insoluble in non-polar solvents; Low in DMSO
pKa (COOH)	~2.0	Acidic, similar to Proline
pKa (NH)	~10.5	Basic secondary amine
Optical Rotation	(c=0.5, H2O)	Value for unlabeled D-isomer; D-form rotates light (+)
Isotopic Purity	Typically 98 atom % D	Critical for MS applications

Stability and Handling

- Ring Stability: While the azetidine ring is strained, it is kinetically stable under neutral and acidic conditions. However, it is susceptible to nucleophilic ring-opening under strong basic conditions or in the presence of strong nucleophiles.
- Storage: Store at -20°C, desiccated. The compound is stable in solution (water/methanol) for short periods but should be prepared fresh for critical assays.

Synthesis & Manufacturing

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The synthesis of **D-Azetidine-2-carboxylic Acid-d4** generally follows the "Malonate Route," adapted with deuterated electrophiles and a resolution step to isolate the D-enantiomer.

Synthetic Pathway[6][7]

- Alkylation: Diethyl acetamidomalonate is alkylated with 1,3-dibromopropane-d6 (or 1-bromo-3-chloropropane-d6) in the presence of a base (NaOEt) to form the acyclic precursor.
- Cyclization: Intramolecular cyclization is induced (often requiring a second equivalent of base or specific heating conditions) to close the 4-membered ring.
- Hydrolysis & Decarboxylation: Acidic hydrolysis removes the protecting groups (acetyl and ethyl esters) and decarboxylates the gem-dicarboxylic acid intermediate to yield racemic Aze-d4.
- Chiral Resolution: The racemate is resolved using a chiral resolving agent (e.g., L-Tyrosine hydrazide or tartaric acid derivatives) or via enzymatic resolution (using D-amino acid oxidase or specific esterases) to isolate the D-isomer.

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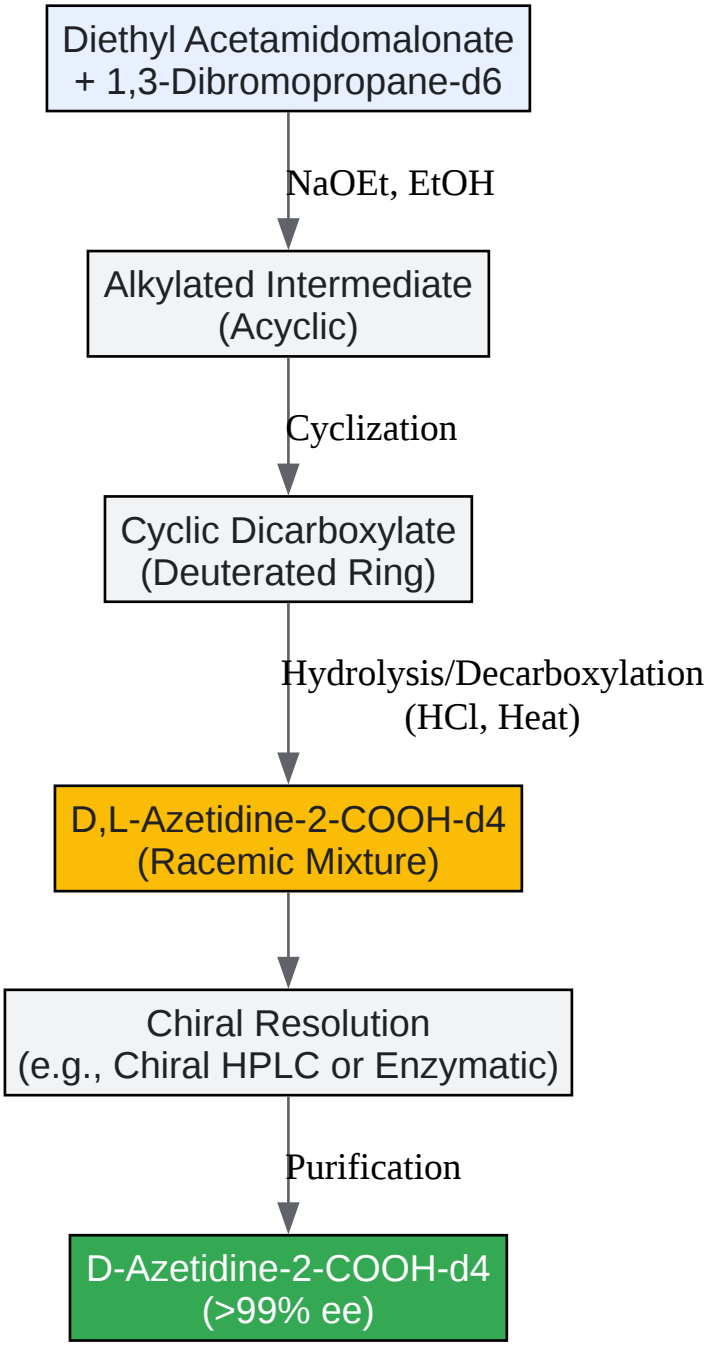

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Caption: Synthetic route for D-Aze-d4 via the malonate method using deuterated dihalide precursors.

Analytical Characterization

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Validating the identity of D-Aze-d4 requires confirming both the isotopic incorporation and the stereochemical purity.

Mass Spectrometry (MS)

- Method: LC-MS/MS (ESI+).
- Observation: The parent ion

  appears at m/z 106.13 (calculated) compared to 102.10 for the unlabeled standard.
- Fragmentation: Fragmentation patterns will show shifts of +2 or +4 Da depending on whether the fragment retains the ring carbons. Common loss of COOH (-45 Da) yields a fragment at m/z ~61 (d4-azetidinium ion).

Nuclear Magnetic Resonance (NMR)

- H-NMR (D

  O):
  - -Proton (H2): A distinct triplet or multiplet at ~4.8–5.0 ppm (often obscured by water suppression).
  - Ring Protons (H3/H4):Absent or significantly suppressed (residual signal <2%) due to deuterium substitution. This "silent" ring region is the primary confirmation of d4 labeling.
- C-NMR:
  - Carbon signals for C3 and C4 will appear as multiplets (due to C-D coupling) with reduced intensity (Noe suppression).

Applications in Drug Discovery & Research

Internal Standard for Quantitation

L-Azetidine-2-carboxylic acid is a known environmental toxin (found in sugar beets) that misincorporates into proteins, causing misfolding. D-Aze-d4 is the ideal internal standard for quantifying L-Aze levels in biological matrices (plasma, plant extracts) because:

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- It co-elutes with the analyte in LC but is mass-resolved.
- It resists biological degradation during sample processing (unlike L-Aze which might be metabolized).

Peptidomimetics & Structural Biology

D-Aze is a "proline restrictor."

- Conformational Control: Replacing Proline with D-Aze in a peptide sequence forces the backbone into a specific geometry, often favoring

  -turns or destabilizing

  -turns favored by L-Pro.[3]

- Metabolic Stability: Peptides containing D-Aze are resistant to prolyl isomerases and proteases, extending the half-life of peptide drugs. The d4-label allows researchers to track the intact peptide in vivo using MS without interference from endogenous metabolites.

Mechanism of Toxicity (Context for L-isomer)

While D-Aze is less toxic, understanding the L-isomer's toxicity highlights the importance of using the D-isomer for stability.



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Caption: Mechanism of L-Aze toxicity. D-Aze avoids this pathway as it is generally not recognized by tRNA synthetases.

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